

Application Notes and Protocols for KEYNOTE-B10 Clinical Trial

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Compound of Interest

Compound Name: 84-B10

Cat. No.: B10855142

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Refining the Inquiry: "**84-B10**" as the KEYNOTE-B10 Clinical Trial

Initial research indicates that "**84-B10**" does not refer to a specific therapeutic agent but rather to the KEYNOTE-B10 clinical trial. This Phase IV study investigated the efficacy and safety of a combination therapy for patients with recurrent or metastatic head and neck squamous cell carcinoma (R/M HNSCC). The trial focused on the first-line treatment of this patient population with a regimen of pembrolizumab in combination with carboplatin and paclitaxel.^{[1][2][3]}

These application notes provide a detailed overview of the dosage and administration protocols for the therapeutic agents used in the KEYNOTE-B10 trial, intended for researchers, scientists, and professionals in drug development.

Therapeutic Agents

The KEYNOTE-B10 trial protocol involves the administration of three drugs:

- Pembrolizumab: A humanized monoclonal antibody that acts as a PD-1 inhibitor, a type of immunotherapy.
- Carboplatin: A platinum-based chemotherapy agent.

- Paclitaxel: A taxane-based chemotherapy agent.

Dosage and Administration

The following table summarizes the dosage and administration schedule for each drug as investigated in the KEYNOTE-B10 trial.

Drug	Dosage	Administration	Cycle Schedule
Pembrolizumab	200 mg	Intravenous (IV) infusion over 30 minutes	Every 3 weeks
Carboplatin	Area Under the Curve (AUC) 5	Intravenous (IV) infusion	Every 3 weeks for up to 6 cycles
Paclitaxel	175 mg/m ²	Intravenous (IV) infusion	Every 3 weeks for up to 6 cycles

Note: The administration of carboplatin and paclitaxel was typically limited to a maximum of six cycles, while pembrolizumab could be continued for up to 35 cycles or until disease progression or unacceptable toxicity.

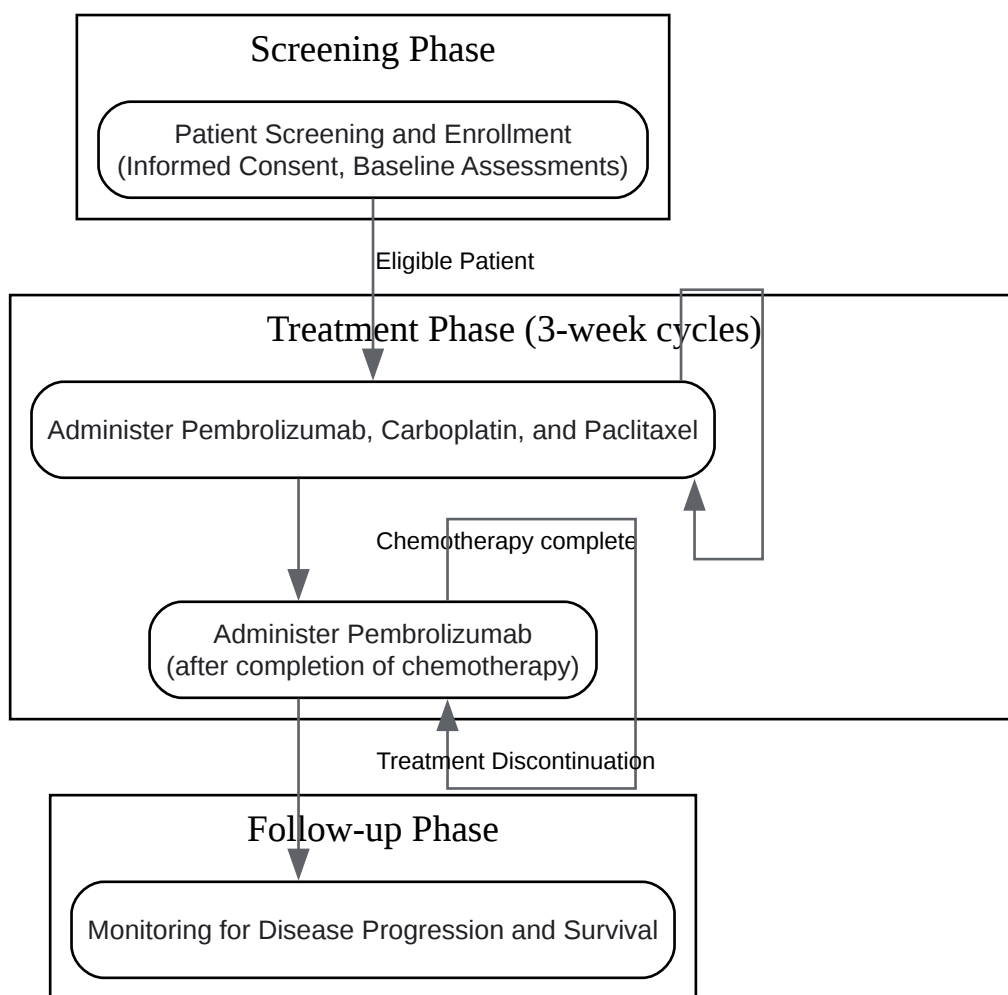
Experimental Protocols

Patient Eligibility

The KEYNOTE-B10 study enrolled adult patients with histologically or cytologically confirmed R/M HNSCC who had not received prior systemic therapy for their recurrent or metastatic disease.^[2] Key inclusion criteria included measurable disease according to RECIST v1.1 and an Eastern Cooperative Oncology Group (ECOG) performance status of 0 or 1.^[2]

Treatment Protocol Workflow

The following diagram illustrates the general workflow for patient treatment within the KEYNOTE-B10 trial.



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Caption: Workflow of the KEYNOTE-B10 treatment protocol.

Efficacy and Safety Evaluation

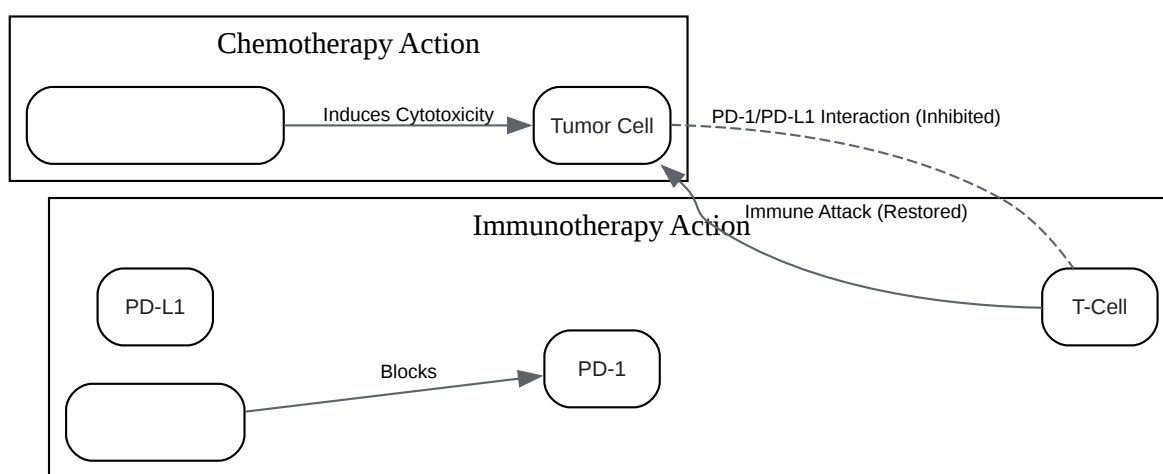
The primary outcome of the KEYNOTE-B10 trial was the objective response rate (ORR).[1] Secondary outcomes included duration of response (DoR), progression-free survival (PFS), and overall survival (OS).[1] Safety and tolerability were also monitored throughout the study. The combination therapy demonstrated an objective response rate of 42%.[1]

Signaling Pathway

The mechanism of action for the combination therapy involves two distinct pathways:

- Chemotherapy (Carboplatin and Paclitaxel): These agents induce cytotoxic effects on rapidly dividing cancer cells, leading to tumor cell death.
- Immunotherapy (Pembrolizumab): Pembrolizumab blocks the interaction between PD-1 on T-cells and its ligands (PD-L1 and PD-L2) on tumor cells. This action restores the ability of the immune system to recognize and attack cancer cells.

The following diagram illustrates the synergistic anti-tumor effect.



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Caption: Mechanism of action for the combination therapy.

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References

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- [2. ascopubs.org](https://ascopubs.org) [ascopubs.org]

- [3. Pembrolizumab Plus Carboplatin and Paclitaxel as First-Line Therapy for Recurrent/Metastatic Head and Neck Squamous Cell Carcinoma \(KEYNOTE-B10\): A Single-Arm Phase IV Trial - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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